

Personal protective equipment for handling 2-Bromobenzofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromobenzofuran

Cat. No.: B1272952

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Essential Safety and Handling Guide for 2-Bromobenzofuran

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromobenzofuran** (CAS No: 54008-77-4). Adherence to these protocols is essential for ensuring a safe laboratory environment and mitigating potential hazards.

Hazard Identification and Classification

2-Bromobenzofuran is classified as a hazardous substance. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

Hazard Class	Hazard Statement	GHS Code	Citations
Skin Corrosion/Irritation	Causes skin irritation	H315	[1] [2]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation	H319	[1] [2]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	H335	[1] [2]
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin or if inhaled	H302 + H312 + H332	

Personal Protective Equipment (PPE)

Engineering controls, such as operating within a certified chemical fume hood, are the primary means of exposure control. PPE serves as a critical secondary barrier. The following table summarizes the required PPE for handling **2-Bromobenzofuran**.[\[3\]](#)

Body Part	PPE Specification	Rationale	Citations
Eyes/Face	Chemical safety goggles or a face shield.	Protects eyes and face from splashes and airborne particles.	[4] [5]
Hands	Chemical-resistant, impervious gloves (e.g., nitrile). Double-gloving is recommended.	Prevents skin contact and absorption. Double-gloving provides an additional layer of protection.	[4]
Body	Disposable or chemical-resistant lab coat with long sleeves and tight cuffs.	Protects skin and personal clothing from contamination.	[4]
Respiratory	Use only in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with cartridges for organic vapors.	Essential for preventing the inhalation of vapors or mists.	[1] [4] [5]
Feet	Closed-toe shoes.	Prevents injuries from spills or dropped equipment.	[4]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental compliance.

Step-by-Step Handling Protocol

1. Pre-Handling and Preparation:

- Designated Area: All handling of **2-Bromobenzofuran** must occur in a designated, restricted-access area, such as a certified chemical fume hood.[4][5]
- Emergency Equipment: Ensure an eyewash station and safety shower are immediately accessible and have been recently tested.[4]
- Review Safety Data Sheet (SDS): Before beginning work, thoroughly read and understand the SDS for **2-Bromobenzofuran**.
- Assemble PPE: Don all required PPE as specified in the table above before entering the designated handling area.

2. Handling the Chemical:

- Avoid Contact: Avoid all personal contact, including inhalation of vapors or mists.[1][6]
- Ventilation: Ensure work is performed in a well-ventilated area or a fume hood to keep exposure to a minimum.[1]
- Container Handling: Keep the container tightly closed when not in use.[1]
- Hygiene: Do not eat, drink, or smoke in the laboratory or when using this product.[6] Wash hands and skin thoroughly after handling.[1]

3. Post-Handling Procedures:

- Decontamination: Clean all work surfaces and equipment thoroughly after use.
- Clothing: Immediately remove any clothing that becomes contaminated. Contaminated work clothes should be laundered separately before reuse.[1]
- Storage: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[1] The storage area should be locked.[1]

Waste Disposal Plan

Improper disposal of **2-Bromobenzofuran** can pose environmental risks. It must be treated as hazardous waste.^[7]

1. Waste Segregation and Collection:

- **Waste Type:** As a halogenated organic compound, all waste containing **2-Bromobenzofuran** must be collected separately from non-halogenated waste.^[7]
- **Container:** Use a dedicated, clearly labeled, and sealed hazardous waste container for all solid and liquid waste.^{[4][7]} This includes contaminated PPE (gloves, disposable lab coats), weighing papers, and any absorbent materials used for spills.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Bromobenzofuran**," and list all contents.^[8]

2. Storage of Waste:

- Store the sealed waste container in a designated satellite accumulation area that is secure and has secondary containment to prevent spills.^[7]

3. Final Disposal:

- **Method:** Do not dispose of **2-Bromobenzofuran** down the drain or in regular trash.^[5] The standard disposal method for halogenated organic compounds is high-temperature incineration at a licensed and approved hazardous waste disposal facility.^[7]
- **Compliance:** All disposal activities must comply with local, regional, and national hazardous waste regulations.^{[1][9]}

Emergency and First Aid Procedures

Exposure Route	First Aid Measures	Citations
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Get medical help if you feel unwell.	[1]
Skin Contact	Take off immediately all contaminated clothing. Wash the skin with plenty of soap and water. If skin irritation occurs, get medical help.	[1]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.	[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.	[1]

Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **2-Bromobenzofuran** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2-Bromobenzofuran**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromobenzofuran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272952#personal-protective-equipment-for-handling-2-bromobenzofuran]

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